

Personal protective equipment for handling Cediranib Maleate

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Compound of Interest

Compound Name: Cediranib Maleate

Cat. No.: B1668775

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Essential Safety and Handling Guide for Cediranib Maleate

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling of **Cediranib Maleate**, a potent antineoplastic agent. Adherence to these procedures is essential to ensure personal safety and minimize environmental contamination.

Cediranib Maleate is classified as a hazardous substance with multiple health risks. It is toxic if swallowed, harmful in contact with skin, causes skin irritation, and may cause an allergic skin reaction.^[1] Furthermore, it is suspected of causing genetic defects, cancer, and of damaging fertility or the unborn child.^[1] Prolonged or repeated exposure can cause damage to organs.^[1] It is also very toxic to aquatic life with long-lasting effects.^[1]

Hazard Identification and Personal Protective Equipment

A thorough understanding of the hazards associated with **Cediranib Maleate** is the first step toward safe handling. The following table summarizes the key hazards.

Hazard Class	GHS Category	Hazard Statement
Acute Toxicity, Oral	Category 3	Toxic if swallowed[1]
Acute Toxicity, Dermal	Category 4	Harmful in contact with skin[1]
Skin Irritation	Category 2	Causes skin irritation[1]
Skin Sensitisation	Category 1	May cause an allergic skin reaction
Germ Cell Mutagenicity	Category 2	Suspected of causing genetic defects
Carcinogenicity	Category 2	Suspected of causing cancer
Reproductive Toxicity	Category 2	Suspected of damaging fertility or the unborn child[1]
Specific Target Organ Toxicity (Repeated Exposure)	Category 1	Causes damage to organs through prolonged or repeated exposure[1]
Hazardous to the Aquatic Environment, Chronic Hazard	Category 1	Very toxic to aquatic life with long lasting effects[1]

To mitigate these risks, the use of appropriate Personal Protective Equipment (PPE) is mandatory. The following table outlines the minimum PPE requirements for handling **Cediranib Maleate**.

Protection Type	Equipment	Standard/Specification
Respiratory Protection	NIOSH-approved respirator	Required when dusts are generated or in case of aerosolization[2]
Eye and Face Protection	Safety glasses with side shields or goggles, Face shield	A face shield should be worn when there is a risk of splashing or spraying[2]
Hand Protection	Two pairs of chemotherapy-grade nitrile gloves	Double-gloving is recommended[3]
Skin and Body Protection	Disposable gown resistant to hazardous drugs, Lab coat, Closed-toe shoes	Gowns should be worn for all activities involving the handling of Cediranib Maleate[2][3]

Operational Plan for Safe Handling

A systematic approach to handling **Cediranib Maleate** from receipt to disposal is crucial for safety.

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leakage.
- Store **Cediranib Maleate** in a tightly sealed container in a cool, well-ventilated, and designated area.[4]
- The recommended storage temperature for the powder form is -20°C.[4]
- Keep away from direct sunlight and sources of ignition.[4]

2. Engineering Controls:

- All handling of **Cediranib Maleate** powder should be conducted in a certified chemical fume hood or a biological safety cabinet to avoid dust and aerosol formation.[4]
- Ensure an eyewash station and safety shower are readily accessible.

3. Personal Protective Equipment (PPE) Protocol:

- Before handling, don all required PPE as specified in the table above.
- When double-gloving, one pair should be worn under the gown cuff and the second pair over the cuff.[\[2\]](#)

4. Weighing and Reconstitution:

- Perform these tasks within a containment device such as a chemical fume hood.
- Use a dedicated set of equipment (spatulas, weigh boats, etc.) for handling the compound.
- Clean all equipment thoroughly after use.

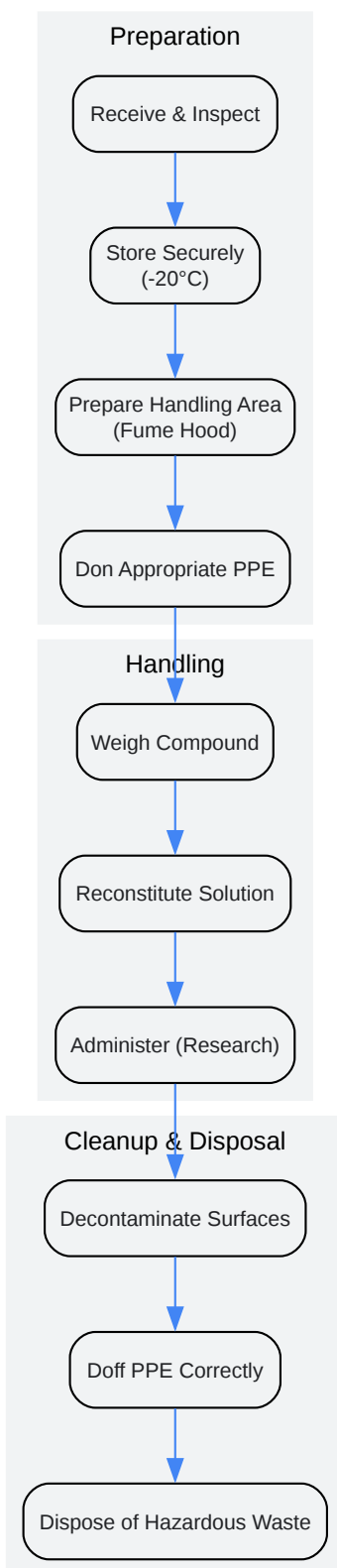
5. Administration (in a research setting):

- If administering to animals, ensure proper animal handling and restraint techniques to prevent spills and exposure.
- All contaminated animal bedding and waste should be treated as hazardous.

6. Disposal:

- **Cediranib Maleate** and any contaminated materials must not be disposed of with household garbage.[\[1\]](#)
- Dispose of all waste (empty containers, contaminated PPE, etc.) in a designated, sealed, and labeled hazardous waste container.
- Follow all local, state, and federal regulations for hazardous waste disposal.[\[1\]](#)

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Caption: Workflow for the safe handling of **Cediranib Maleate**.

Spill Response Plan

In the event of a spill, immediate and appropriate action is required to contain the material and protect personnel.

1. Evacuate and Secure the Area:

- Immediately alert others in the vicinity.
- Evacuate non-essential personnel from the spill area.
- Restrict access to the area.

2. Don Protective Equipment:

- Before attempting to clean the spill, don the appropriate PPE, including a respirator, double gloves, a disposable gown, and eye protection.^[5]

3. Contain the Spill:

- For a solid spill, gently cover it with absorbent pads to avoid raising dust.
- For a liquid spill, contain it with absorbent material, working from the outside in.

4. Clean the Spill:

- Carefully collect all contaminated materials (absorbent pads, broken glass, etc.) using forceps or other tools.
- Place all contaminated materials into a labeled hazardous waste container.
- Clean the spill area with a suitable decontaminating solution, followed by a thorough rinse with water.

5. Decontaminate and Dispose:

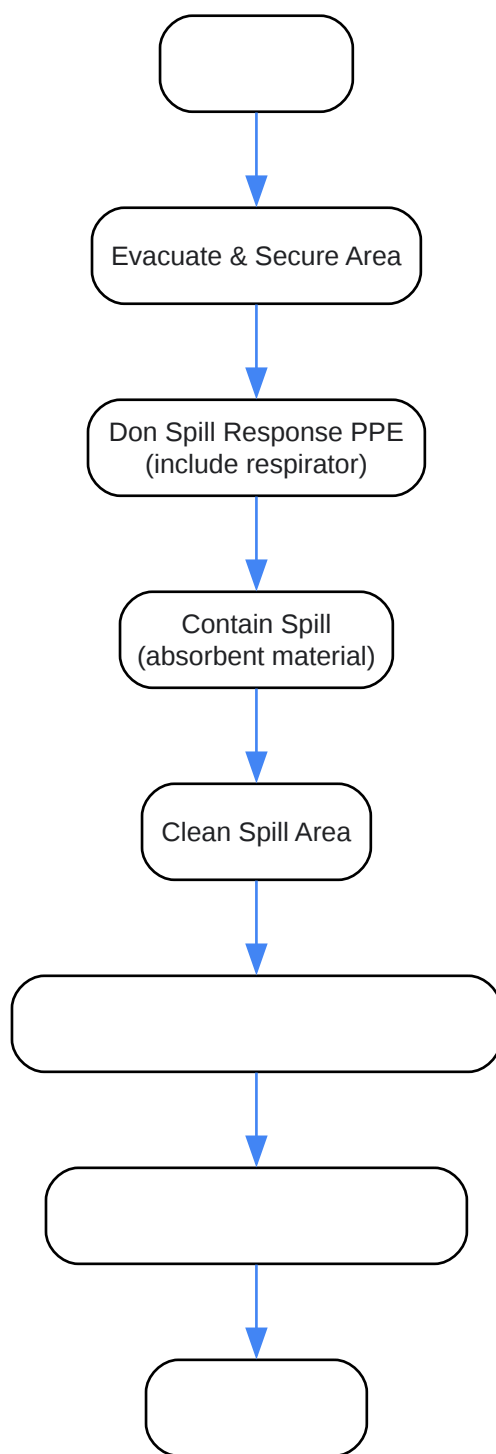
- Wipe down all equipment used for cleanup with the decontaminating solution.
- Carefully doff PPE, avoiding self-contamination, and dispose of it as hazardous waste.

- Wash hands thoroughly with soap and water.

6. Report the Incident:

- Report the spill to your institution's Environmental Health and Safety department.

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Caption: Step-by-step procedure for responding to a **Cediranib Maleate** spill.

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